

Technical Whitepaper: Spectroscopic Characterization & Analytical Profiling of (4-Chloro-3-methylphenyl)hydrazine

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Compound of Interest

Compound Name: (4-Chloro-3-methylphenyl)hydrazine
CAS No.: 62646-06-4
Cat. No.: B1611286

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Executive Summary & Structural Logic

(4-Chloro-3-methylphenyl)hydrazine (CAS: 13500-64-6, often handled as the Hydrochloride salt CAS: 51304-65-5) is a critical building block in medicinal chemistry. Its structural integrity is defined by a specific 1,3,4-substitution pattern on the benzene ring.

For researchers utilizing this intermediate, particularly in Fischer Indole Synthesis, the purity of the hydrazine functionality is paramount. Oxidation to the azo or hydrazo species is a common degradation pathway. This guide provides a self-validating analytical framework to confirm identity and purity.

Structural Analysis

- Core: Benzene Ring

- Substituent 1 (Pos 1): Hydrazine group (-NHNH₂). In the salt form, this exists as -NH-NH₃⁺ Cl⁻.
- Substituent 2 (Pos 3): Methyl group (-CH₃). Weakly electron-donating.
- Substituent 3 (Pos 4): Chlorine atom (-Cl). Electron-withdrawing (inductive) but donating (resonance).

Mass Spectrometry (MS) Profiling

Objective: Confirmation of molecular weight and halogen signature.

The presence of Chlorine provides a definitive isotopic fingerprint that serves as the primary "Go/No-Go" identity check.

Isotopic Signature (The "3:1" Rule)

Chlorine exists naturally as

(75.8%) and

(24.2%).

- M⁺ Peak (): m/z ~156.05 (Free Base)
- M+2 Peak (): m/z ~158.05
- Validation Criteria: The intensity ratio of M⁺ to M+2 must be approximately 3:1. Any deviation suggests contamination with non-chlorinated analogs or dichloro-impurities.

Fragmentation Pathway

The fragmentation logic follows standard aryl hydrazine degradation:

- Radical Cation Formation: Ionization of the aromatic ring.

- Deamination: Loss of the terminal

radical or ammonia (

).

- Dehalogenation: Homolytic cleavage of the C-Cl bond (less common in soft ionization but visible in EI).

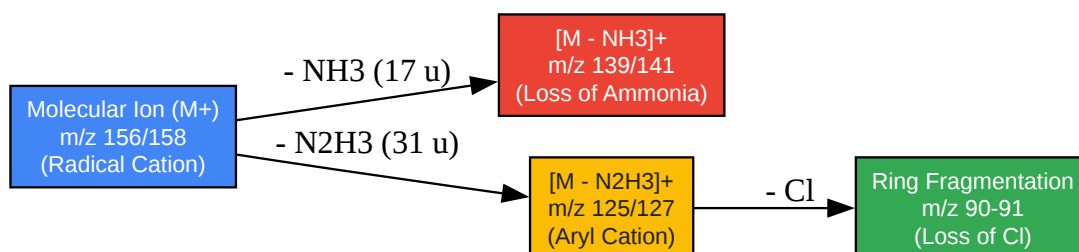


Figure 1: Proposed EI-MS Fragmentation Pathway for (4-Chloro-3-methylphenyl)hydrazine

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Structural elucidation and isomeric purity confirmation.

Note on Solvent: For the Hydrochloride salt, DMSO-d₆ is the required solvent. The salt is insoluble in

. Furthermore, DMSO-d₆ slows proton exchange, allowing observation of the hydrazine protons.

¹H NMR Data (400 MHz, DMSO-d₆)

Reference: Predicted shifts based on substituent additivity rules for 1,3,4-trisubstituted benzene.

Region	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
Exchangeable	9.50 - 10.50	Broad Singlet	3H		Highly deshielded due to positive charge. Disappears on shake.
Exchangeable	7.80 - 8.20	Broad Singlet	1H		Adjacent to the aromatic ring.
Aromatic	7.25	Doublet (Hz)	1H	H-5	Ortho to Cl (deshielding). The "left" side of the AB system.
Aromatic	6.85	Doublet (Hz)	1H	H-2	Meta to H-6, Ortho to Hydrazine. Appears as a singlet at low res.
Aromatic	6.78	dd (Hz)	1H	H-6	Ortho to Hydrazine (shielding), Meta to H-2.
Aliphatic	2.25	Singlet	3H		Characteristic aryl-methyl resonance.

Critical QC Check:

- Impurity Flag: If you see a singlet at 2.10 or peaks in the 6.5 ppm region, check for the aniline precursor (4-chloro-3-methylaniline), which is the starting material.
- Isomer Flag: A shift in the coupling constants (e.g., two doublets with Hz) may indicate the 4-chloro-2-methyl isomer.

¹³C NMR Data (100 MHz, DMSO-d₆)

- Methyl Carbon:
ppm.
- Aromatic C-Cl:
ppm (Upfield due to resonance/shielding relative to ipso-carbon).
- Aromatic C-N:
ppm (Deshielded ipso-carbon).

Infrared (IR) Spectroscopy

Objective: Functional group verification.

The IR spectrum is most useful for confirming the salt form vs. free base and ensuring no oxidation to the azo compound ().

Frequency ()	Vibration Mode	Diagnostic Value
3100 - 3400	N-H Stretch	Broad band characteristic of hydrazine/ammonium salts.
2800 - 3000	C-H Stretch	Alkyl C-H (Methyl group) and Aromatic C-H.
1580 - 1610	C=C Aromatic	Ring breathing modes.
1450 - 1500	N-H Bend	Scissoring vibration of the / group.
600 - 800	C-Cl Stretch	Strong, sharp band. definitive for chloro-arenes.

Experimental Protocol: Analytical Validation Workflow

To ensure reproducibility, follow this decision tree for sample preparation and analysis. Hydrazines are sensitive to air oxidation; rapid handling is required.

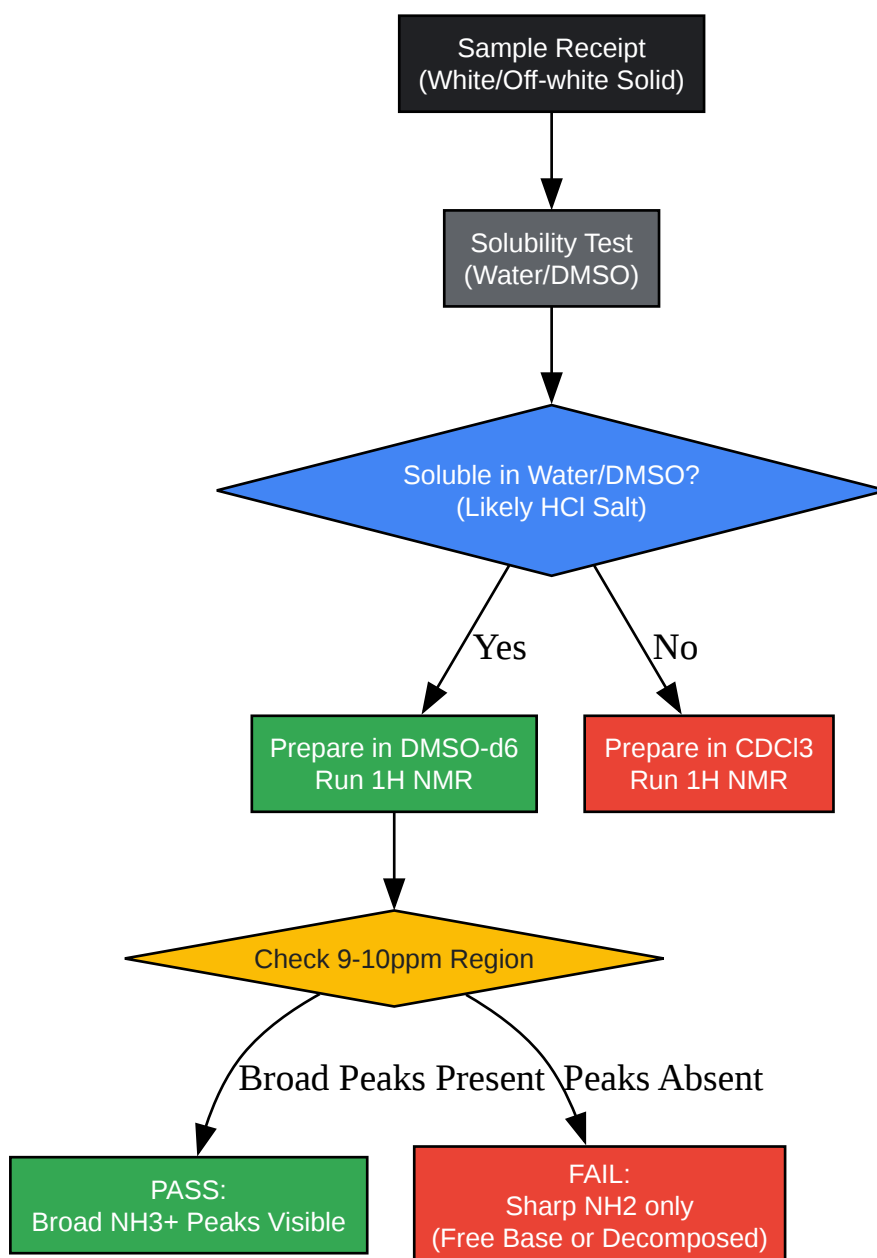


Figure 2: Analytical Decision Tree for Hydrazine Salt Verification

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Protocol for Sample Preparation (NMR)

- Environment: Work in a fume hood. Minimize light exposure (hydrazines can be photosensitive).
- Weighing: Weigh ~10 mg of the hydrochloride salt.

- Solvation: Add 0.6 mL of DMSO-d₆ (ampoule quality preferred to minimize water content).
- Mixing: Vortex until fully dissolved. Do not heat above 40°C to avoid degradation.
- Acquisition: Acquire spectrum immediately (within 15 mins).

References

- Fischer Indole Synthesis Mechanism & Applications: Robinson, B. (1982). The Fischer Indole Synthesis.[1][2][3][4] Wiley-Interscience.
- Spectroscopic Data of Phenylhydrazine Derivatives: SDBS (Spectral Database for Organic Compounds), National Institute of Advanced Industrial Science and Technology (AIST).
- Synthesis and Characterization of Halogenated Phenylhydrazines: Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical. (Standard reference for hydrazine synthesis via diazotization).
- Application in Agrochemicals (Carfentrazone-ethyl intermediates): U.S. Patent 5,169,431. "Aryl triazolinones and their use as herbicides". (Contains synthesis and characterization logic for 4-chloro-3-methylphenylhydrazine derivatives).

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